

Technical Safety Guide: 2-(Phenylthio)Pyridine-3-Carbonyl Chloride[1][2]

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Compound of Interest

Compound Name:	2-(Phenylthio)Pyridine-3-Carbonyl Chloride
CAS No.:	165249-92-3
Cat. No.:	B065050

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Executive Summary

Compound: **2-(Phenylthio)Pyridine-3-Carbonyl Chloride** CAS: 165249-92-3 Role: High-value intermediate in medicinal chemistry, specifically for synthesizing fused heterocyclic scaffolds and amide-based inhibitors.[1]

This guide moves beyond the standard regulatory compliance of a Safety Data Sheet (SDS). It provides a mechanistic understanding of the compound's reactivity, toxicology, and handling requirements. The core safety directive for this compound is Strict Moisture Exclusion, as its primary hazard vector is the violent generation of hydrochloric acid (HCl) gas upon contact with ambient humidity or water.

Part 1: Chemical Identity & Physicochemical Profiling[1]

Understanding the structure is the first step in predicting reactivity and hazard.

Property	Specification
IUPAC Name	2-(Phenylthio)pyridine-3-carbonyl chloride
Synonyms	2-(Phenylthio)nicotinoyl chloride
CAS Number	165249-92-3
Molecular Formula	C ₁₂ H ₈ ClNOS
Molecular Weight	249.72 g/mol
Physical State	Solid (Low-melting) or semi-solid at 20°C
Solubility	Soluble in DCM, THF, Chloroform (anhydrous); Decomposes in Water
Storage Class	Corrosive, Moisture-Sensitive, Refrigerate (2-8°C)

Structural Hazard Analysis

The molecule contains two critical functional motifs:[1]

- Acyl Chloride (-COCl): The electrophilic center. It is highly susceptible to nucleophilic attack by water (hydrolysis), alcohols (alcoholysis), and amines (aminolysis).
- Phenylthio Ether (-S-Ph): While generally stable, the sulfur atom can be oxidized to sulfoxides/sulfones.[1] However, in the context of acute safety, the acyl chloride dominates the hazard profile.

Part 2: Hazard Identification & Toxicology[1][4]

Signal Word:DANGER

Core Hazard Statements (GHS)[1][4]

- H314: Causes severe skin burns and eye damage.[2][3][4][5]
- H290: May be corrosive to metals.[3][4]

- EUH014: Reacts violently with water.
- EUH029: Contact with water liberates toxic gas.

The Mechanism of Toxicity: Hydrolysis

The immediate danger to biological tissue is not the organic molecule itself, but its hydrolysis products. Upon contact with the moisture in mucous membranes (eyes, lungs) or skin, the compound undergoes rapid hydrolysis.

Reaction:

[1]

- Thermal Injury: The hydrolysis is exothermic, releasing heat that can cause thermal burns.
- Chemical Injury: The generated HCl acts as a strong acid, denaturing proteins and causing coagulative necrosis.
- Respiratory Threat: Inhalation of dust or vapors results in the formation of hydrochloric acid in the alveolar fluid, leading to chemical pneumonitis and pulmonary edema.

Part 3: Safe Handling & Storage Protocols

The "Dry Chain" Principle: Handling this compound requires an unbroken chain of anhydrous conditions. Standard fume hood airflow is insufficient if the ambient humidity is high.

Storage Configuration

- Primary Container: Glass vial with a Teflon-lined septum or screw cap.[1]
- Secondary Containment: Sealed desiccator or jar containing active desiccant (e.g., Drierite or).
- Atmosphere: Headspace should be backfilled with Argon or Nitrogen.
- Temperature: Refrigerate at 2–8°C to retard spontaneous degradation.

Experimental Transfer (The "Schlenk" Technique)

Do not weigh this compound on an open benchtop balance.

- Step 1: Clamp the source container and receiving flask under a positive pressure of nitrogen.
- Step 2: Use a dry syringe or cannula for liquid transfer (if melted). For solids, use a glovebox or a funnel under a blanket of inert gas.
- Step 3: All glassware must be oven-dried (>120°C) for at least 2 hours prior to use.

Personal Protective Equipment (PPE)[1][3]

- Eyes: Chemical splash goggles AND a face shield. (Standard safety glasses are insufficient for acid chlorides due to gas diffusion).
- Skin: Double-gloving recommended.[1] Inner layer: Nitrile (4 mil). Outer layer: Neoprene or extended-cuff Nitrile (8 mil) to cover wrist gap.[1]
- Respiratory: If working outside a glovebox, a NIOSH-approved respirator with Acid Gas (AG) cartridges is required for spill cleanup.[1]

Part 4: Emergency Response Protocols

Spill Management (Water Exclusion)

CRITICAL: DO NOT USE WATER TO CLEAN UP SPILLS. Adding water to a pile of this chemical will generate a cloud of HCl gas.

- Evacuate: Clear the immediate area.
- Isolate: Close hood sashes to contain vapors.
- Neutralize (Dry Method): Cover the spill with a dry mixture of Sodium Carbonate () or Calcium Carbonate () and clay-based absorbent (vermiculite).
- Collect: Sweep the dry powder into a chemical waste container.

- Wash: Only after the bulk material is removed should the surface be wiped with a dilute alkaline solution.

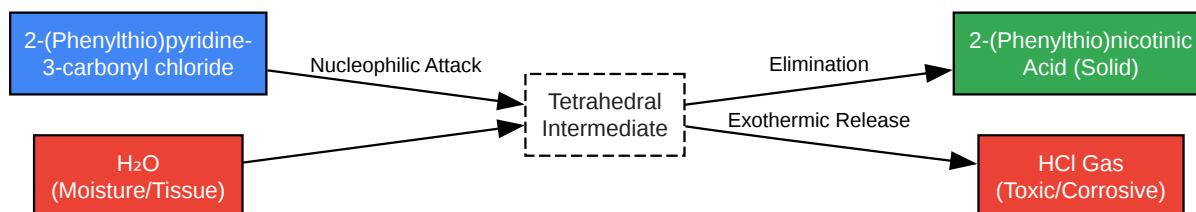
First Aid

- Eye Contact: Immediate irrigation is vital.[2] Flush for 15+ minutes. Note that the HCl generated may cause the eyelids to spasm shut; forced retraction may be necessary.
- Skin Contact: Wipe off dry chemical before rinsing. Then wash with soap and water.[6][3][5][7]
- Inhalation: Move to fresh air immediately. Observation for delayed pulmonary edema (up to 24 hours) is recommended.

Part 5: Visualization of Reactivity[1]

Diagram 1: Hydrolysis & Degradation Pathway

This diagram illustrates the "Why" behind the safety protocols—the irreversible transformation into corrosive byproducts.

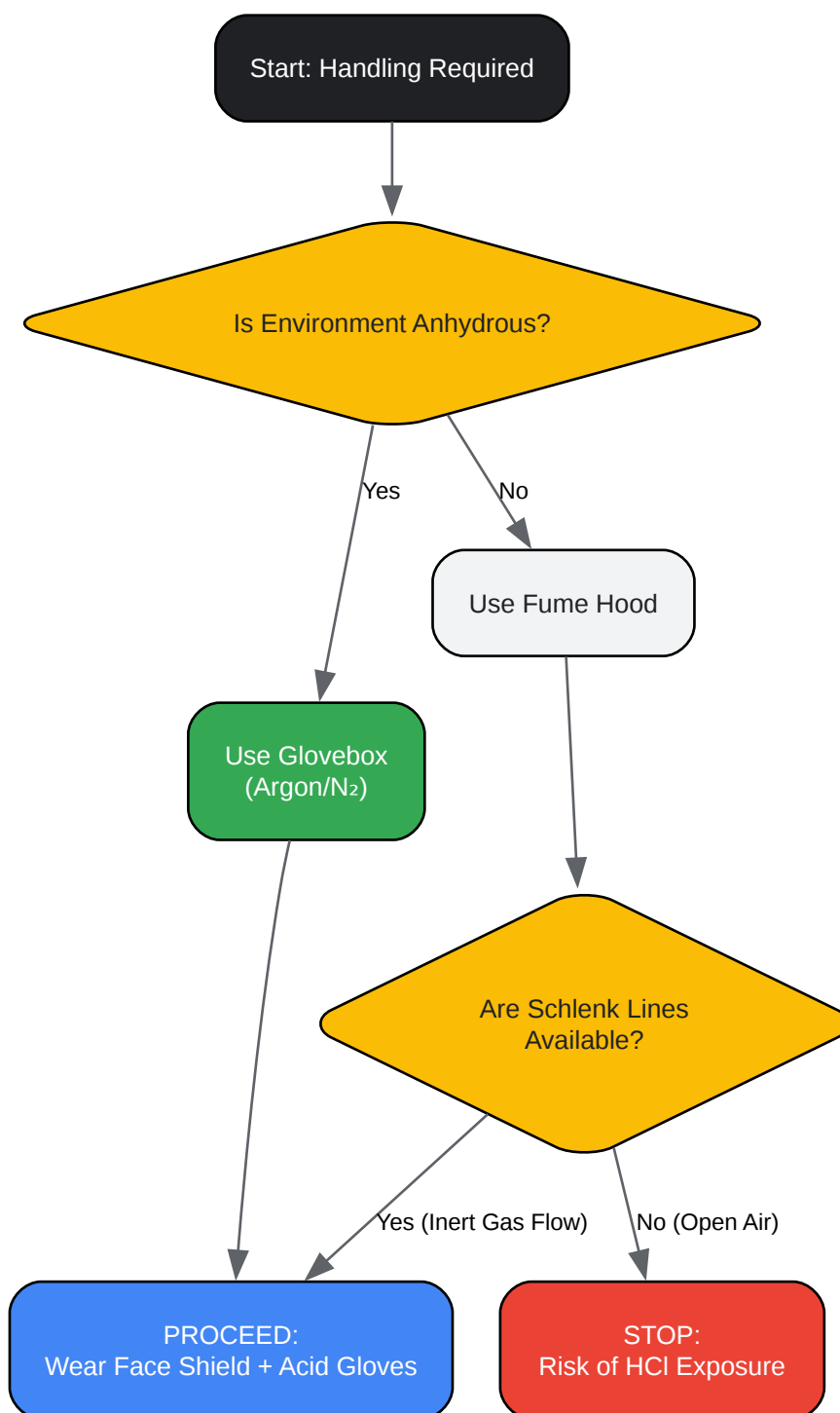


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Caption: Mechanism of hydrolysis upon contact with moisture, releasing toxic HCl gas.[1]

Diagram 2: Safe Handling Workflow

A decision tree for researchers to validate their setup before opening the bottle.



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Caption: Decision matrix for selecting the appropriate engineering controls.

Part 6: Disposal Considerations

Disposal must follow the "Neutralization First" principle to prevent downstream hazards in waste drums.

- Quenching: Dissolve the waste material cautiously in a large volume of ice-cold alcohol (methanol or ethanol). This converts the acid chloride to a less reactive ester and releases HCl, which stays dissolved.
- Neutralization: Slowly add the alcoholic solution to an aqueous solution of 5% Sodium Bicarbonate (). Stir until gas evolution () ceases.
- Disposal: The resulting mixture (organic ester + aqueous salt) can be disposed of as halogenated organic waste.

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